

Essential Safety and Logistical Information for Handling Pafolacianine

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Compound of Interest

Compound Name: Pafolacianine

Cat. No.: B10815510

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Pafolacianine** (also known by its brand name, Cytalux™) in a laboratory setting. Given that **Pafolacianine** is a fluorescent imaging agent used in clinical settings, this guide focuses on its safe management during research and development activities.

Personal Protective Equipment (PPE) and General Handling

While a specific Safety Data Sheet (SDS) for laboratory use of **Pafolacianine** is not publicly available, standard laboratory best practices for handling chemical compounds should be strictly followed. The following personal protective equipment is essential:

- **Eye Protection:** Wear safety glasses with side shields or goggles.
- **Hand Protection:** Use nitrile or latex gloves. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat is required.
- **Respiratory Protection:** If there is a risk of aerosolization of a powdered form of the compound or when handling solutions outside of a fume hood, a properly fitted respirator is recommended.

Handling Precautions:

- Avoid direct contact with skin, eyes, and clothing.
- Handle **Pafolacianine** in a well-ventilated area, preferably within a chemical fume hood.
- Prevent the formation of dust or aerosols.
- Wash hands thoroughly after handling.

Quantitative Data Summary

The following table summarizes key quantitative information for **Pafolacianine**, gathered from clinical and pharmacological data.

Property	Value	Source(s)
Recommended Clinical Dose	0.025 mg/kg	[1] [2] [3]
Administration	Intravenous infusion over 60 minutes	[1] [4]
Appearance	Dark bluish-green, clear aqueous solution	
Peak Absorption (NIR)	776 nm	
Peak Emission (NIR)	796 nm	
Plasma Protein Binding	93.7%	
Elimination Half-Life	0.44 ± 0.23 hours	
Excretion	Approximately 35% recovered in urine (19.1%) and feces (15.8%) after 3-5 weeks	

Procedural Guidance: Preparation, Storage, and Disposal

Storage:

- Store **Pafolacianine** frozen at -25°C to -15°C (-13°F to 5°F).
- Keep in the original carton to protect from light.
- Once diluted for experimental use, it is recommended to store the solution refrigerated at 2°C to 8°C (36°F to 46°F) for no more than 24 hours and protected from light.

Preparation of Solutions:

- Use aseptic techniques for the preparation of solutions.
- For clinical use, **Pafolacianine** is diluted in 5% Dextrose Injection. Using other diluents may cause aggregation of the compound.
- For research purposes, ensure the chosen solvent is compatible and will not cause precipitation or degradation.

Spill Management:

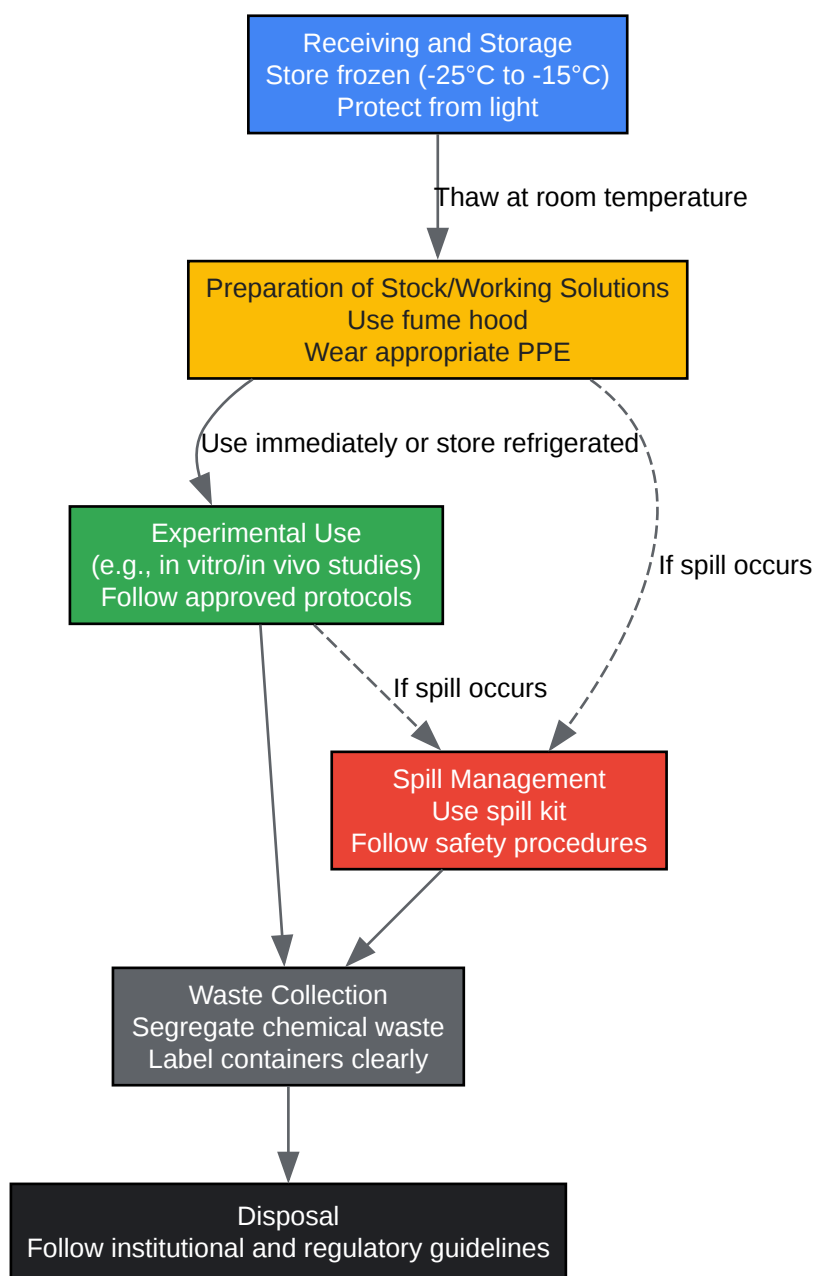
- In case of a spill, wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the contaminated material in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable detergent and water.

Disposal:

- Dispose of unused **Pafolacianine** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.
- Do not dispose of down the drain or in regular trash.

Logical Workflow for Handling Pafolacianine in a Research Setting

The following diagram illustrates the key steps for the safe handling of **Pafolacianine** from receipt to disposal in a laboratory environment.

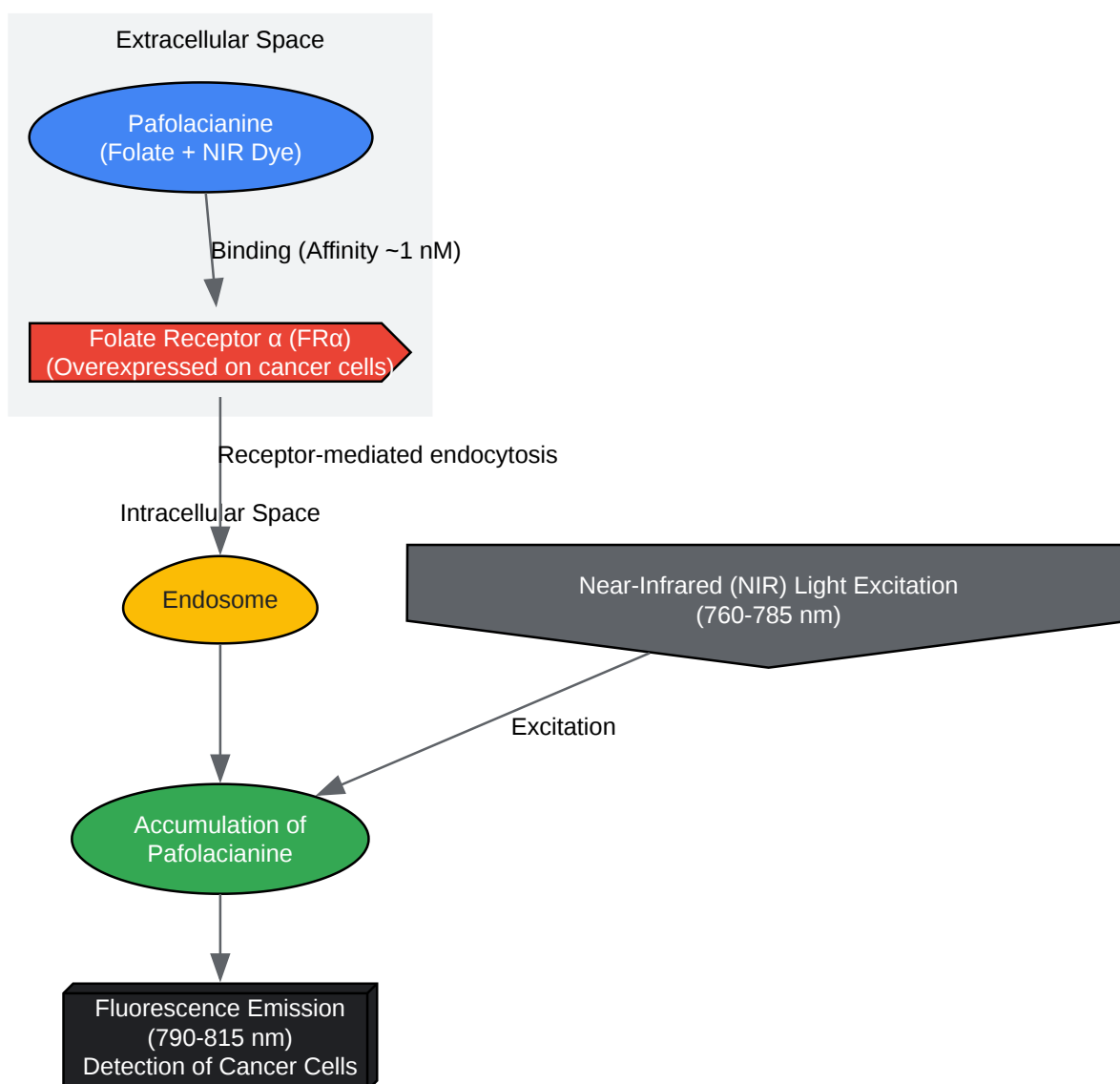


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Caption: Workflow for Safe Handling of **Pafolacianine** in the Lab.

Mechanism of Action Signaling Pathway

Pafolacianine functions by targeting the folate receptor alpha (FR α), which is often overexpressed on the surface of cancer cells. The following diagram illustrates this mechanism.



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Caption: Mechanism of **Pafolacianine** Action.

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